

Section 1: Chemical Identification and Physicochemical Profile

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Compound of Interest

Compound Name: *2-Chloro-5-(trifluoromethoxy)anisole*

CAS No.: *1260893-33-1*

Cat. No.: *B1424234*

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2-Chloro-5-(trifluoromethoxy)anisole is a halogenated aromatic ether. Its structure suggests utility as a building block in medicinal chemistry and materials science. Understanding its physical properties is the first step in developing safe handling procedures. While comprehensive experimental data is scarce, the properties of this liquid compound can be inferred from available data and structural analogues.

Table 1: Chemical Identification and Properties

Identifier	Value	Source
IUPAC Name	1-chloro-2-methoxy-4-(trifluoromethoxy)benzene	
CAS Number	1260893-33-1	
Molecular Formula	C ₈ H ₆ ClF ₃ O ₂	
Molecular Weight	226.58 g/mol	
Physical Form	Liquid	
Purity	Typically ≥97%	
Storage Temperature	Sealed in dry conditions, 2-8°C	

| InChI Key | KYKNGEKGWOCZIA-UHFFFAOYSA-N | |

Section 2: Hazard Assessment and Inferred GHS Classification

A thorough hazard assessment requires analyzing the contributions of the compound's core functional groups: the chlorinated anisole backbone and the trifluoromethoxy substituent. Structurally similar compounds, such as other chlorinated, fluorinated, and trifluoromethylated anisoles, consistently exhibit specific hazards.^{[1][2]}

- Chlorinated Aromatic Ring: Often associated with skin and eye irritation, and potential for environmental persistence.
- Anisole (Methoxybenzene) Core: Can cause central nervous system depression at high concentrations.^[3] While the core is flammable, the halogenation in this derivative likely raises its flashpoint.^[4]
- Trifluoromethoxy Group: Generally more stable than a trifluoromethyl group, but its presence contributes to the molecule's overall potential for irritation and systemic effects upon absorption.

Based on the hazard profiles of these related molecules, a GHS classification for **2-Chloro-5-(trifluoromethoxy)anisole** is proposed below. This represents a cautious approach and should be considered the minimum standard for handling.

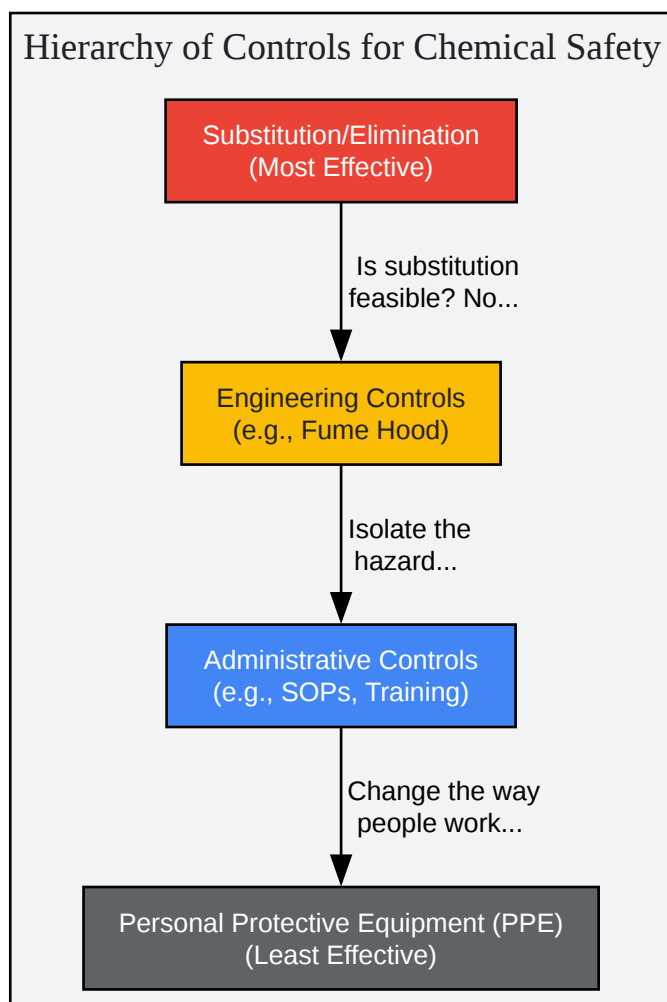
Table 2: Inferred GHS Hazard Classification

Hazard Class	Pictogram	Signal Word	Hazard Statement Code & Text
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.[1][2]

| Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System | GHS07 | Warning | H335: May cause respiratory irritation.[1][2] |

Section 3: The Hierarchy of Controls: A Systematic Approach to Safety

The most effective safety programs prioritize engineering and administrative controls to minimize reliance on personal protective equipment (PPE). This "Hierarchy of Controls" is a fundamental principle of industrial hygiene.



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Caption: The Hierarchy of Controls prioritizes systemic safety measures over individual protection.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **2-Chloro-5-(trifluoromethoxy)anisole** is a properly functioning chemical fume hood.[2][5] This is critical to prevent inhalation of vapors, which may cause respiratory irritation.[1][2] The workspace should also be well-ventilated, and an eyewash station and safety shower must be readily accessible.[6]

Administrative Controls: Standardizing Safe Practices

- Develop a Standard Operating Procedure (SOP): Create a detailed, substance-specific SOP for all procedures involving this chemical.
- Designated Area: All work with this compound should be restricted to a designated area within the laboratory.
- Training: Personnel must be trained on the specific hazards and handling procedures outlined in the SOP and this guide.
- Hygiene Practices: Do not eat, drink, or smoke in the laboratory.^[7] Wash hands thoroughly after handling the chemical, even if gloves were worn.^{[1][7]}

Section 4: Personal Protective Equipment (PPE) Protocol

PPE is the final barrier between the researcher and the chemical hazard. Selection must be based on the potential for exposure during a given task.

Table 3: Recommended Personal Protective Equipment

Task	Eye/Face Protection	Skin/Body Protection	Respiratory Protection
General Handling & Aliquoting	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[6]	Nitrile or neoprene gloves, fully buttoned lab coat.	Not required if handled exclusively within a certified chemical fume hood.
Risk of Splash (e.g., large volume transfer)	Chemical splash goggles and a face shield.[8]	Chemical-resistant gloves (e.g., butyl rubber, Viton™), chemically resistant apron over a lab coat. [9]	Not required if handled within a fume hood. For emergencies or ventilation failure, use an air-purifying respirator with an organic vapor cartridge.[4]

| Spill Cleanup | Chemical splash goggles and a face shield. | Heavy-duty, chemical-resistant gloves and disposable coveralls.[9] | Air-purifying respirator with organic vapor cartridges is mandatory.[4][10] |

Protocol for Donning and Doffing PPE

- Donning (Putting On):
 1. Wash hands thoroughly.
 2. Put on the lab coat or coveralls.
 3. Put on the respirator (if required), and perform a user seal check.
 4. Put on eye and face protection.
 5. Put on gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.
- Doffing (Taking Off):

1. Remove gloves using a technique that avoids touching the outer surface with bare skin.[4]
2. Remove the lab coat or coveralls, turning it inside out as it is removed.
3. Wash hands.
4. Remove eye and face protection.
5. Remove the respirator (if used).
6. Wash hands again thoroughly with soap and water.

Section 5: Safe Handling, Storage, and Disposal

Step-by-Step Handling Protocol

- Preparation: Cordon off a designated area within a chemical fume hood. Gather all necessary equipment, including the chemical container, pipettes, secondary containers, and waste receptacles.
- PPE: Don the appropriate PPE as specified in Table 3.
- Dispensing: Open the container slowly. Use a pipette or other appropriate tool to transfer the liquid. Avoid pouring directly from large containers to minimize the risk of splashing.
- Post-Handling: Tightly seal the container.[1] Decontaminate any surfaces that may have come into contact with the chemical.
- Doffing: Remove PPE as described in the protocol above.

Storage Requirements

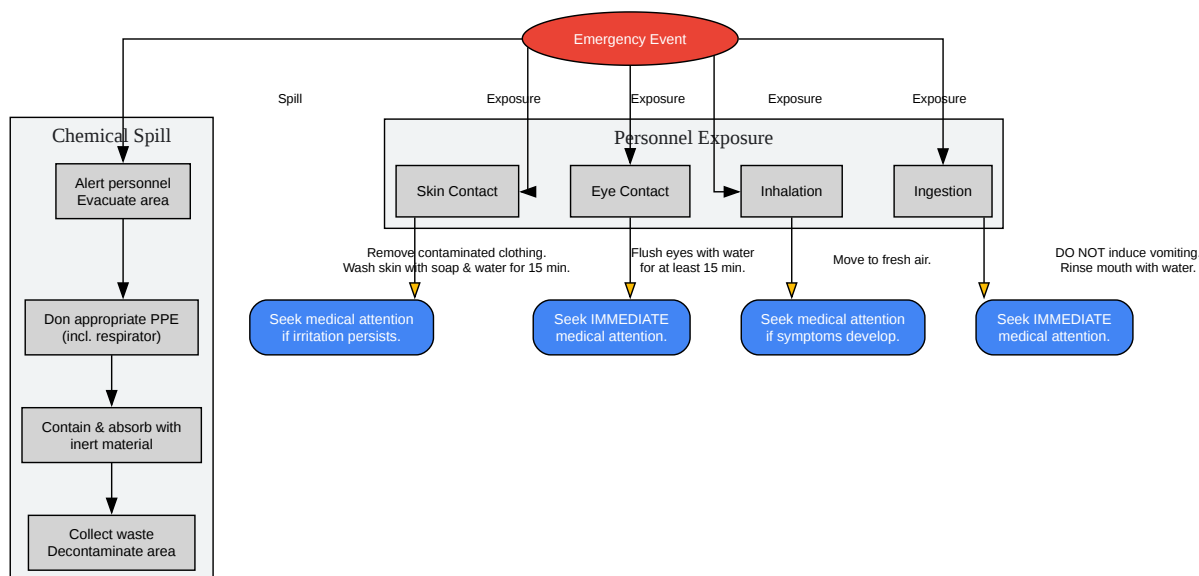
- Location: Store in a cool, dry, and well-ventilated area.[1][5]
- Container: Keep the container tightly closed and properly labeled.[1][6]
- Incompatibilities: Store away from strong oxidizing agents.[1]
- Temperature: Store at the recommended 2-8°C for long-term stability.

Waste Disposal Protocol

- Classification: This material and its containers must be treated as hazardous waste.
- Collection: Collect all waste, including contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal: Arrange for disposal through a licensed chemical waste contractor. Do not dispose of down the drain or with general laboratory trash.[4][7]

Section 6: Emergency Response Workflow

A clear, logical workflow is essential for responding to emergencies effectively and safely.



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Caption: A decision-making workflow for common laboratory emergencies.

First Aid Measures

- Skin Contact: Immediately remove all contaminated clothing.[11] Wash the affected area with plenty of soap and water for at least 15 minutes.[1] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][12] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air at once.[12] If breathing is difficult or symptoms like coughing or shortness of breath occur, seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious and alert, rinse their mouth with water.[7] Seek immediate medical attention.[1]

Spill Response Protocol

- Evacuate & Alert: Alert all personnel in the immediate area and evacuate if necessary.[13]
- Control Vapors & Ignition: Ensure adequate ventilation (if safe to do so) and remove all sources of ignition.[6][13]
- Don PPE: Wear the appropriate PPE for spill cleanup as detailed in Table 3.
- Containment: Cover the spill with an inert, non-combustible absorbent material such as vermiculite, dry sand, or earth.[2]
- Collection: Sweep or scoop up the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[1]
- Decontamination: Clean the spill area thoroughly with a suitable solvent followed by soap and water.

Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[2][14] A water spray can be used to cool fire-exposed containers.
- Unsuitable Media: Do not use a solid water stream, as it may scatter and spread the fire.[14]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides (CO, CO₂), hydrogen chloride (HCl), and hydrogen fluoride (HF).[5][7]

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